

An In-depth Technical Guide to 4-Chlorobutyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobutyl acetate

Cat. No.: B123908

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This guide provides a comprehensive overview of **4-chlorobutyl acetate**, a significant chemical intermediate in various industrial and research applications. It details the compound's core physicochemical properties, synthesis protocols, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 4-Chlorobutyl Acetate

4-Chlorobutyl acetate is a colorless to light yellow liquid that serves as a versatile solvent and an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its utility is underscored by its chemical structure, which incorporates both a chloro and an acetate functional group, lending it a unique reactivity.^[2]

Quantitative Data Summary

The fundamental physicochemical properties of **4-chlorobutyl acetate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₁₁ ClO ₂	[2][3][4][5]
Molecular Weight	150.60 g/mol	[5][6]
CAS Number	6962-92-1	[2][3]
Appearance	Clear colorless to pale yellow liquid	[1][3][7]
Density	1.072 g/mL at 25 °C	[8]
Boiling Point	92 °C at 22 mmHg	[4][8]
Refractive Index	1.434 at 20 °C	[8]
Purity (GC)	≥ 97%	[1]

Experimental Protocols

Synthesis of 4-Chlorobutyl Acetate

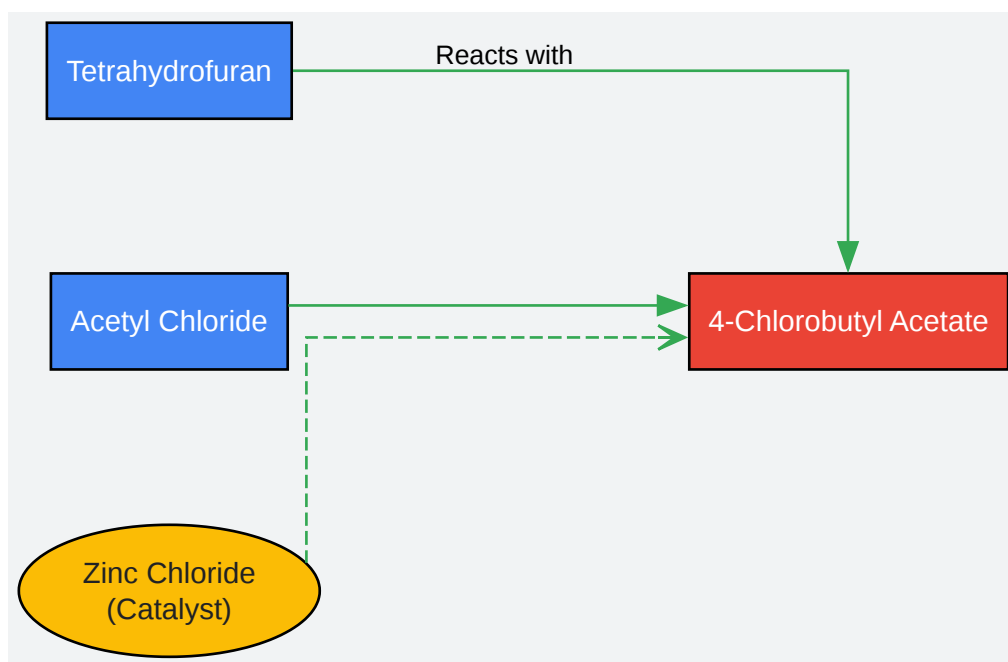
A common laboratory-scale synthesis of **4-chlorobutyl acetate** involves the reaction of tetrahydrofuran with acetyl chloride in the presence of a catalyst.[9]

Detailed Methodology:

- Combine 65 g of acetyl chloride, 50 g of tetrahydrofuran (boiling point 66 °C), and 0.01 g of zinc chloride in a reaction vessel.[9]
- Ensure the setup is protected from moisture.[9]
- Heat the mixture to reflux and maintain for 90 minutes.[9]
- Following the reflux period, purify the product by distillation.[9]
- The expected yield of **4-chlorobutyl acetate** is approximately 76%, with a boiling point of 78-79 °C at 15 mmHg or 90-91 °C at 20 mmHg.[9]

Visualizing the Synthesis Pathway

The following diagram illustrates the synthetic route for **4-chlorobutyl acetate** from tetrahydrofuran and acetyl chloride.



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Caption: Synthesis of **4-Chlorobutyl Acetate**.

Applications in Research and Development

4-Chlorobutyl acetate is a key reagent in the synthesis of various pharmaceutical compounds. It is notably used in the creation of novel cyclic ADP ribose derivatives and in the synthesis of antagonists for the transient receptor potential melastatin 2 (TRPM2), which plays a role in insulin secretion.[5][8] Its role as a versatile intermediate makes it a valuable compound in the field of drug discovery and fine chemical manufacturing.[5]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chlorobutyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123908#4-chlorobutyl-acetate-molecular-weight-and-formula]

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